

1-Methylquinolinium Methyl Sulfate: A Technical Guide to a Novel Ionic Liquid

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Compound of Interest

Compound Name: 1-Methylquinolinium methyl sulfate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ionic liquids (ILs) are a class of salts with melting points below 100°C, offering a unique combination of properties including low volatility, high thermal stability, and tunable physicochemical characteristics. This technical guide provides an in-depth overview of **1-Methylquinolinium methyl sulfate**, a promising yet under-documented ionic liquid. This document consolidates available information on its synthesis, physicochemical properties, and potential applications, with a focus on providing detailed experimental protocols and structured data for researchers in chemistry and drug development.

Introduction

Quinolinium-based ionic liquids are of growing interest due to the versatile chemical reactivity of the quinoline moiety. **1-Methylquinolinium methyl sulfate**, comprised of the 1-methylquinolinium cation and the methyl sulfate anion, is a potentially valuable solvent and catalyst for a range of chemical transformations. Its properties can be tailored by modifying the cation or anion, a key feature of ionic liquids. This guide aims to provide a foundational understanding of this specific ionic liquid to facilitate its investigation and application.

Synthesis and Characterization

The synthesis of **1-Methylquinolinium methyl sulfate** is typically achieved through the quaternization of quinoline with dimethyl sulfate. This reaction is a straightforward N-alkylation.

Experimental Protocol: Synthesis

Materials:

- Quinoline (freshly distilled)
- Dimethyl sulfate (caution: toxic and carcinogenic)
- Diethyl ether or ethyl acetate (for washing)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Condenser (optional, for reactions at elevated temperatures)
- Rotary evaporator

Procedure:

- In a well-ventilated fume hood, add one molar equivalent of freshly distilled quinoline to a round-bottom flask equipped with a magnetic stirrer.
- Place the flask in an ice bath to control the initial exothermic reaction.
- Slowly add one molar equivalent of dimethyl sulfate to the quinoline via a dropping funnel with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, a viscous liquid or a solid precipitate of **1-Methylquinolinium methyl sulfate** will be formed.

- Wash the crude product multiple times with diethyl ether or ethyl acetate to remove any unreacted starting materials. This is done by adding the solvent, stirring, and then decanting the solvent.
- After washing, dry the purified ionic liquid under vacuum using a rotary evaporator to remove any residual solvent.

Safety Note: Dimethyl sulfate is highly toxic and a suspected carcinogen. All handling must be performed in a certified fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.

Characterization

The synthesized **1-Methylquinolinium methyl sulfate** should be characterized to confirm its structure and purity using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR is used to identify the protons on the quinolinium ring and the methyl groups.
 - ^{13}C NMR provides information about the carbon skeleton of the cation.
- Infrared (IR) Spectroscopy:
 - IR spectroscopy can be used to identify the characteristic vibrational frequencies of the quinolinium ring and the sulfate anion.
- Mass Spectrometry (MS):
 - Electrospray ionization mass spectrometry (ESI-MS) can be used to confirm the mass of the 1-methylquinolinium cation.

Physicochemical Properties

While specific experimental data for **1-Methylquinolinium methyl sulfate** is not readily available in the literature, the following table presents expected properties based on known quinolinium-based ionic liquids. These values should be considered as estimates and require experimental verification.

| Property | Expected Value / Range | Method of Measurement |
|-------------------|---|---|
| Molecular Formula | C ₁₁ H ₁₃ NO ₄ S | - |
| Molecular Weight | 255.29 g/mol | - |
| Appearance | Colorless to pale yellow liquid/solid | Visual Inspection |
| Melting Point | < 100 °C | Differential Scanning Calorimetry (DSC) |
| Thermal Stability | Likely stable up to 200-300 °C | Thermogravimetric Analysis (TGA) |
| Density | 1.1 - 1.3 g/cm ³ | Densitometer |
| Viscosity | Moderate to high | Viscometer |
| Solubility | Soluble in polar organic solvents | Miscibility tests |

Potential Applications

Quinolinium-based ionic liquids have shown promise in various fields. The following are potential areas of application for **1-Methylquinolinium methyl sulfate**.

Organic Synthesis

Ionic liquids can serve as both solvents and catalysts in organic reactions. The Lewis acidic nature of the quinolinium cation can catalyze various transformations.

Potential Catalytic Applications:

- Friedel-Crafts reactions: The Lewis acidity can promote acylation and alkylation of aromatic compounds.
- Condensation reactions: Can act as a catalyst and recyclable medium for reactions like Knoevenagel or aldol condensations.

- Multicomponent reactions: The unique solvent properties can facilitate the efficient synthesis of complex molecules in a single step.

Electrochemistry

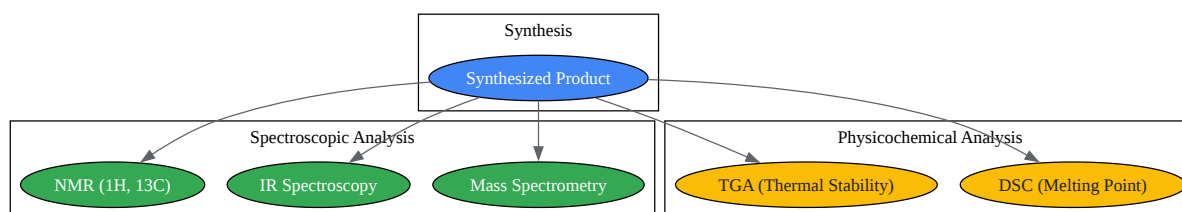
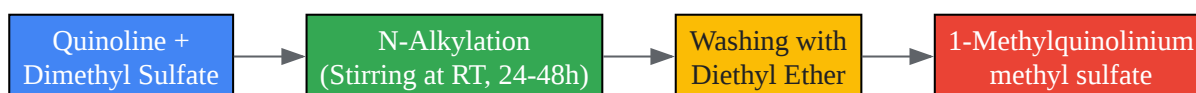
The ionic nature and potentially wide electrochemical window of **1-Methylquinolinium methyl sulfate** make it a candidate for electrochemical applications. The electrochemical stability is determined by the reduction potential of the cation and the oxidation potential of the anion[1][2].

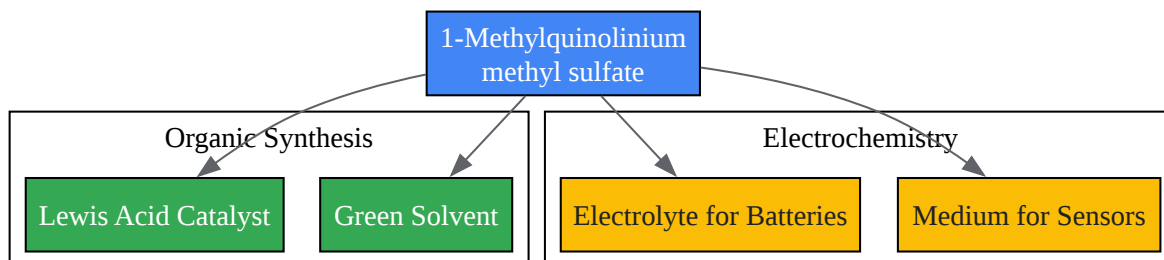
Potential Electrochemical Uses:

- Electrolytes in batteries: Could be a component of non-volatile and safer electrolytes for lithium-ion or other battery types.
- Electrochemical sensors: Can be used as a medium for the development of sensors for various analytes.
- Electrodeposition: May serve as a solvent for the deposition of metals and alloys.

Visualizations

Diagrams of Methodologies and Concepts





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com